

Cabotegravir-d5 stable isotope labeled standard

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Compound Focus: Cabotegravir-d5

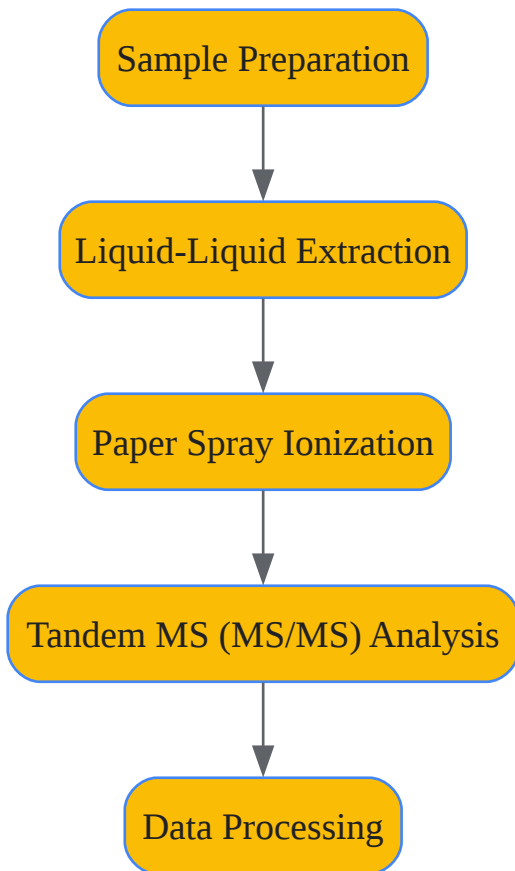
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Experimental Protocol for Quantification

Here is a detailed methodology for using **Cabotegravir-d5** to measure Cabotegravir concentrations in human whole blood, as demonstrated in a point-of-care assay using a miniature mass spectrometer [1].

The workflow for this experimental protocol is summarized in the following diagram:



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Experimental workflow for quantifying Cabotegravir in whole blood using **Cabotegravir-d5** as an internal standard.

Sample Preparation

- **Internal Standard Working Solution:** Prepare a solution of **Cabotegravir-d5** at 1000 ng/mL in acetonitrile [1].
- **Protein Precipitation:** Add 100 μ L of the internal standard solution to 100 μ L of human whole blood sample (e.g., calibration, quality control, or patient sample) in a microcentrifuge tube [1].
- **Mixing:** Shake the mixture vigorously for one minute to precipitate proteins [1].
- **Centrifugation:** Centrifuge the sample to obtain a clear supernatant [1].

Paper Spray Ionization and MS Analysis

- **Sample Deposition:** Pipette 10 μL of the clear supernatant onto the base of a triangular piece of filter paper [1].
- **Ionization:** Apply a solvent and a high voltage to the paper to generate gas-phase ions for mass spectrometry [1].
- **Mass Spectrometry:** Analyze the sample using a mass spectrometer. The Mini-12 instrument in the cited study used a rectilinear ion trap and the following parameters [1]:
 - **Precursor Ion for CAB:** m/z 406
 - **Precursor Ion for CAB-d5 (IS):** m/z 411
 - **Ion Isolation:** Precursor ions were isolated using a SWIFT (Stored Waveform Inverse Fourier Transform) technique.
 - **Fragmentation:** Ions were fragmented via Collision-Induced Dissociation (CID).
 - **Analysis Time:** The total assay turnaround time was under 4 minutes [1].

Analytical Performance Data

The method using **Cabotegravir-d5** has been rigorously characterized. The table below summarizes key quantitative performance metrics from the referenced study [1]:

Performance Parameter	Result for Cabotegravir
Limit of Quantitation (LoQ)	750 ng/mL
Linear Range	750 - 2000 ng/mL
Precision (%RSD)	< 15% (at concentrations above LoQ)
Internal Standard Used	Cabotegravir-d5

Key Applications and Importance

The primary application of **Cabotegravir-d5** is in **Therapeutic Drug Monitoring (TDM)** for people living with HIV (PLWH) who are receiving long-acting injectable Cabotegravir [1] [2].

- **Managing Variability:** Cabotegravir and Rilpivirine concentrations can vary significantly between patients. In clinical trials, drug levels varied by more than a factor of 10 at a single time point post-injection. Cases of virologic failure were linked to drug concentrations in the lowest quartile [1].

- **Enabling Personalized Dosing:** Accurate measurement of drug levels using internal standards like **Cabotegravir-d5** helps clinicians understand a patient's unique pharmacokinetics. This data can be used to personalize injection frequencies, ensuring drug concentrations remain in the therapeutic range for optimal efficacy and convenience [1].
- **Point-of-Care Potential:** The combination of stable isotope internal standards with ambient ionization techniques (like paper spray) and portable mass spectrometers paves the way for rapid TDM in walk-in clinics, providing feedback in minutes rather than days [1].

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References

1. Miniature Mass Spectrometer-based Point-of-care Assay ... [pmc.ncbi.nlm.nih.gov]
2. Development and validation of a multiplex UHPLC-MS ... [pmc.ncbi.nlm.nih.gov]

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